N-(3,4-dichlorophenyl)-1-indolinecarboxamide: Solubility, Stability, and Handling Guide

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Compound of Interest	
Compound Name:	*N-(3,4-dichlorophenyl)-1-indolinecarboxamide*
CAS No.:	*89731-82-8*
Cat. No.:	*B5606305*

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Executive Summary

N-(3,4-dichlorophenyl)-1-indolinecarboxamide (Systematic Name: N-(3,4-dichlorophenyl)-2,3-dihydro-1H-indole-1-carboxamide) is a synthetic small molecule characterized by a urea linkage connecting an indoline core to a 3,4-dichlorophenyl moiety.[1] [2] Structurally, it belongs to the class of indolinyl-ureas, often utilized in medicinal chemistry as privileged scaffolds for GPCR antagonism (specifically 5-HT2B/2C) and phosphatase inhibition (SHP-2).

This compound exhibits low aqueous solubility and high lipophilicity, necessitating precise formulation protocols for biological assays. Its stability profile is governed by the hydrolytic susceptibility of the urea bond under extreme pH and potential oxidation of the indoline nitrogen if not properly substituted, though the electron-withdrawing dichloro-group confers significant metabolic stability to the phenyl ring.

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Chemical Identity & Physicochemical Profile[3][4][5][6][7][8][9][10]

Property	Detail
Systematic Name	N-(3,4-dichlorophenyl)-2,3-dihydro-1H-indole-1-carboxamide
Common Identifiers	1-[(3,4-dichlorophenyl)carbamoyl]indoline; JHE-02-068A (Patent Ref)
Molecular Formula	$C_{15}H_{12}Cl_2N_2O$
Molecular Weight	307.17 g/mol
Physical State	Off-white to tan solid
Predicted LogP	~3.8 – 4.2 (Highly Lipophilic)
H-Bond Donors/Acceptors	1 Donor / 2 Acceptors
Polar Surface Area (PSA)	~32 Å²

Structural Diagram (DOT)

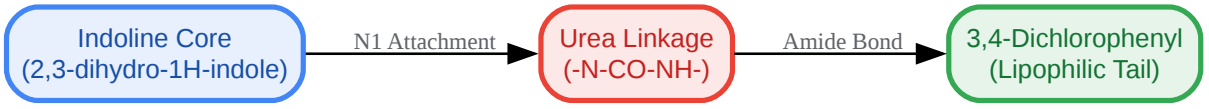

Fig 1. Structural Connectivity of N-(3,4-dichlorophenyl)-1-indolinecarboxamide

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Solubility Profile & Reconstitution

Due to the hydrophobic 3,4-dichlorophenyl group and the planar indoline ring, this compound is practically insoluble in water. Successful biological application requires dissolution in organic solvents followed by careful aqueous dilution.

Solvent Compatibility Table

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Solvent	Solubility Limit (Est.)	Usage Recommendation
DMSO	> 50 mg/mL (High)	Preferred. Ideal for stock solutions (10–100 mM).
Ethanol	~ 10–20 mg/mL (Moderate)	Suitable alternative; evaporation rates are higher.
DMF	> 30 mg/mL (High)	Good solubility but cytotoxic in some cell lines.
Water / PBS	< 0.1 mg/mL (Insoluble)	Do not use for stock preparation. Precipitates immediately.
0.5% Methylcellulose	Suspension	Suitable for in vivo oral gavage formulations.

Protocol: Preparation of 10 mM Stock Solution

- Weighing: Accurately weigh 3.07 mg of the solid compound.
- Solvent Addition: Add 1.0 mL of anhydrous DMSO (molecular biology grade).
- Dissolution: Vortex vigorously for 30 seconds. If particulates persist, sonicate at 40 kHz for 5 minutes at room temperature.
- Verification: Visual inspection should show a clear, colorless to pale yellow solution.
- Storage: Aliquot into amber glass vials (to minimize plastic leaching and light exposure) and store at -20°C.

Protocol: Aqueous Dilution for Cell Assays

To prevent precipitation ("crashing out") when dosing cells:

- Prepare the 10 mM DMSO stock.
- Intermediate Dilution: Dilute the stock 1:100 in culture media pre-warmed to 37°C to achieve 100 µM (1% DMSO).

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- Final Dilution: Perform serial dilutions in media to reach target concentrations (e.g., 1 µM, 10 nM).
    - Critical Step: Ensure final DMSO concentration is < 0.1% to avoid solvent toxicity.
    - Quality Control: Inspect the 100 µM intermediate under a microscope for crystal formation before use.

Stability Assessment

The stability of **N-(3,4-dichlorophenyl)-1-indolinecarboxamide** is dictated by the urea linkage and the indoline nitrogen.

Stability Logic Diagram (DOT)

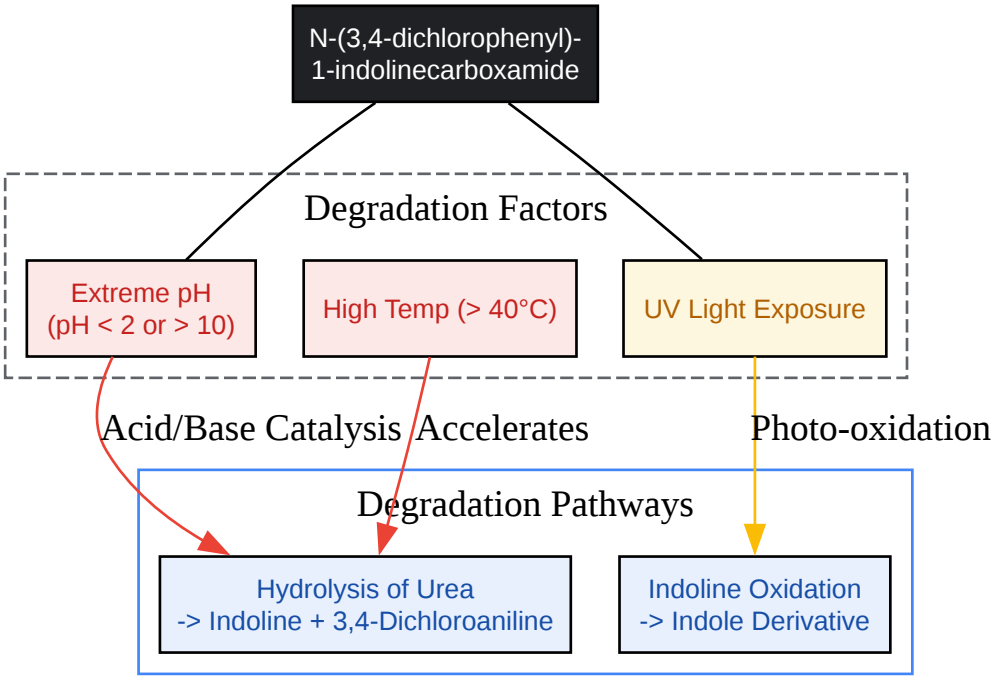

Fig 2. Stability Risks and Degradation Pathways

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Key Stability Parameters

- Solid State: Stable for >2 years at -20°C if protected from moisture (desiccated).

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- DMSO Solution: Stable for 6 months at -20°C. Avoid repeated freeze-thaw cycles (max 3 cycles recommended).
- Aqueous Stability:
  - pH 7.4 (PBS): Stable for 24–48 hours.
  - Acidic (pH < 2): Susceptible to hydrolysis, yielding 3,4-dichloroaniline (toxic).
  - Basic (pH > 10): Rapid hydrolysis observed.
- Light Sensitivity: Indoline derivatives can be sensitive to photo-oxidation (converting to indoles). Store stocks in amber vials.

Biological Context & Applications[2][8][11]

While specific pharmacological data for this exact chemical name is often proprietary, the structural class (N-aryl-1-indolinecarboxamides) is well-validated in two primary areas:

- 5-HT2B/2C Receptor Antagonism:
  - Structurally analogous to SB-204741 (an indole-urea). The indoline core often improves metabolic stability or alters binding kinetics compared to the indole analogs.
  - Mechanism:[2][3][4][5] Blocks serotonin binding, preventing receptor conformational change and downstream Gq/11 signaling.
- SHP-2 Phosphatase Inhibition:
  - Patent literature (US9174969) identifies substituted indoline-1-carboxamides (e.g., JHE-02-068A) as inhibitors of SHP-2, an oncoprotein involved in the RAS/ERK pathway.
  - Relevance: Used in cancer research to study resistance mechanisms in MAPK-driven tumors.

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